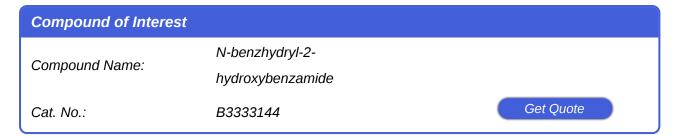


Technical Note: Physicochemical Properties of N-benzhydryl-2-hydroxybenzamide

Author: BenchChem Technical Support Team. Date: December 2025



For the attention of: Researchers, scientists, and drug development professionals.

This document addresses the molecular weight and chemical formula of **N-benzhydryl-2-hydroxybenzamide**. Following a comprehensive search of available chemical databases, it has been determined that verifiable information for this specific compound is not readily available.

Initial searches for "N-benzhydryl-2-hydroxybenzamide" consistently yielded results for a similar but structurally distinct compound, N-benzyl-2-hydroxybenzamide. The key difference lies in the substituent on the amide nitrogen: a benzhydryl group [(C₆H₅)₂CH-] versus a benzyl group [C₆H₅CH₂-]. This structural variance results in different molecular weights and formulas.

Further investigation using the CAS number 94623-58-2, which has been associated with **N-benzhydryl-2-hydroxybenzamide**, did not yield definitive physicochemical data from the accessed resources.

Data Summary

A conclusive molecular weight and formula for **N-benzhydryl-2-hydroxybenzamide** cannot be provided based on the conducted searches.

For the purpose of differentiation, the properties of the frequently misidentified compound, N-benzyl-2-hydroxybenzamide, are presented below.



Property	Value
Compound Name	N-benzyl-2-hydroxybenzamide
Molecular Formula	C14H13NO2
Molecular Weight	227.26 g/mol

It is crucial for researchers to ensure they are working with the correct compound information to maintain the integrity of their experimental design and results. Due to the lack of available data for **N-benzhydryl-2-hydroxybenzamide**, it is recommended that researchers sourcing this compound verify its identity and properties through independent analytical methods.

To cite this document: BenchChem. [Technical Note: Physicochemical Properties of N-benzhydryl-2-hydroxybenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3333144#n-benzhydryl-2-hydroxybenzamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com